

Metalaxyl-M-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: Metalaxyl-M-d6

Cat. No.: B15554873

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An In-Depth Technical Guide to Metalaxyl-M-d6

This technical guide provides a comprehensive overview of **Metalaxyl-M-d6**, a deuterated isotopologue of the fungicide Metalaxyl-M. It is intended for researchers, scientists, and professionals in drug development and related fields. This document details the physicochemical properties, mechanism of action, analytical methodologies, and a conceptual framework for its synthesis.

Core Data Presentation

Quantitative data for **Metalaxyl-M-d6** and its non-deuterated parent compound, Metalaxyl-M, are summarized in the table below for easy comparison.

Property	Metalaxyl-M-d6	Metalaxyl-M
CAS Number	1398112-32-7[1]	70630-17-0[2]
Molecular Formula	C ₁₅ H ₁₅ D ₆ NO ₄	C ₁₅ H ₂₁ NO ₄
Molecular Weight	285.4 g/mol	279.33 g/mol [2]
Synonyms	(R)-(-)-Metalaxyl-d6	Mefenoxam, (R)-Metalaxyl

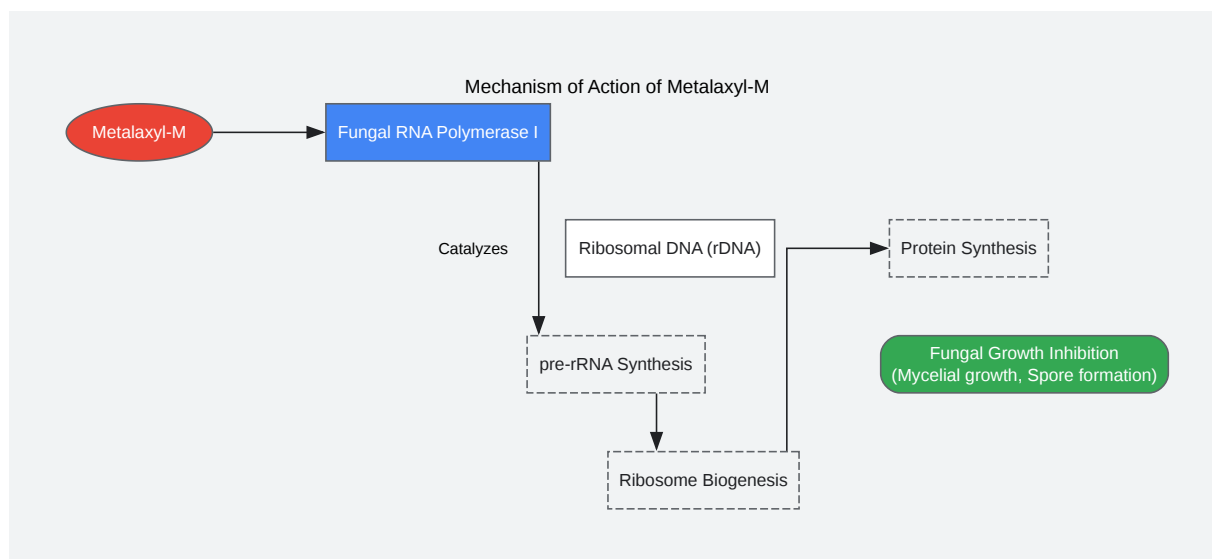
Mechanism of Action: Inhibition of Fungal RNA Polymerase I

Metalaxyl-M, the active enantiomer of the fungicide metalaxyl, exerts its potent and specific antifungal activity by targeting a crucial enzyme in fungal protein synthesis: RNA Polymerase I (Pol I). This enzyme is exclusively responsible for the transcription of ribosomal RNA (rRNA) genes, which are essential components of ribosomes—the cellular machinery for protein synthesis. By inhibiting Pol I, Metalaxyl-M effectively halts the production of new ribosomes, leading to a cessation of protein synthesis and ultimately, fungal cell death.

The inhibitory action of Metalaxyl-M disrupts several key stages of fungal development, including mycelial growth, the formation of haustoria (specialized structures for nutrient absorption from host plants), and the production of spores.

Signaling Pathway of Metalaxyl-M Inhibition

The following diagram illustrates the mechanism of action of Metalaxyl-M, leading to the inhibition of fungal growth.



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Caption: Inhibition of fungal RNA Polymerase I by Metalaxyl-M.

Experimental Protocols

Metalaxyl-M-d6 is primarily utilized as an internal standard in analytical chemistry for the accurate quantification of Metalaxyl-M residues in various matrices. Below are detailed methodologies for such applications.

Analysis of Metalaxyl-M in Soil Samples using LC-MS/MS

This protocol describes a common method for the extraction and quantification of Metalaxyl-M from soil, employing **Metalaxyl-M-d6** as an internal standard.

1. Sample Preparation and Extraction:

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Add 10 mL of water and vortex for 30 seconds.
- Spike the sample with a known concentration of **Metalaxyl-M-d6** internal standard solution.
- Add 20 mL of acetonitrile and shake vigorously for 1 minute.
- Add QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g sodium citrate, 0.5 g disodium citrate sesquihydrate) and shake for 1 minute.
- Centrifuge at 4000 rpm for 5 minutes.

2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Take a 1 mL aliquot of the supernatant (acetonitrile layer) and transfer it to a d-SPE tube containing 150 mg MgSO₄ and 50 mg Primary Secondary Amine (PSA).
- Vortex for 30 seconds.
- Centrifuge at 10000 rpm for 5 minutes.

3. LC-MS/MS Analysis:

- Transfer the supernatant to an autosampler vial.
- Inject an aliquot into the LC-MS/MS system.
- LC Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
 - Mobile Phase: Gradient elution with water (containing 0.1% formic acid) and acetonitrile.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40 °C.
- MS/MS Conditions:
 - Ionization: Electrospray Ionization (ESI), positive mode.
 - Detection: Multiple Reaction Monitoring (MRM).

- Monitor the transitions for both Metalaxyl-M and **Metalaxyl-M-d6**.

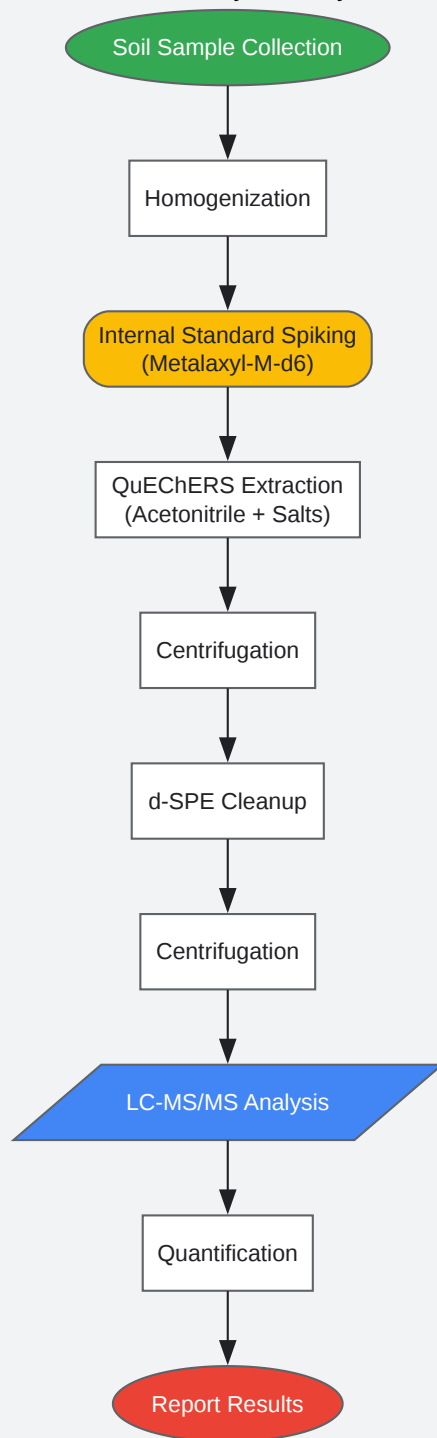
4. Quantification:

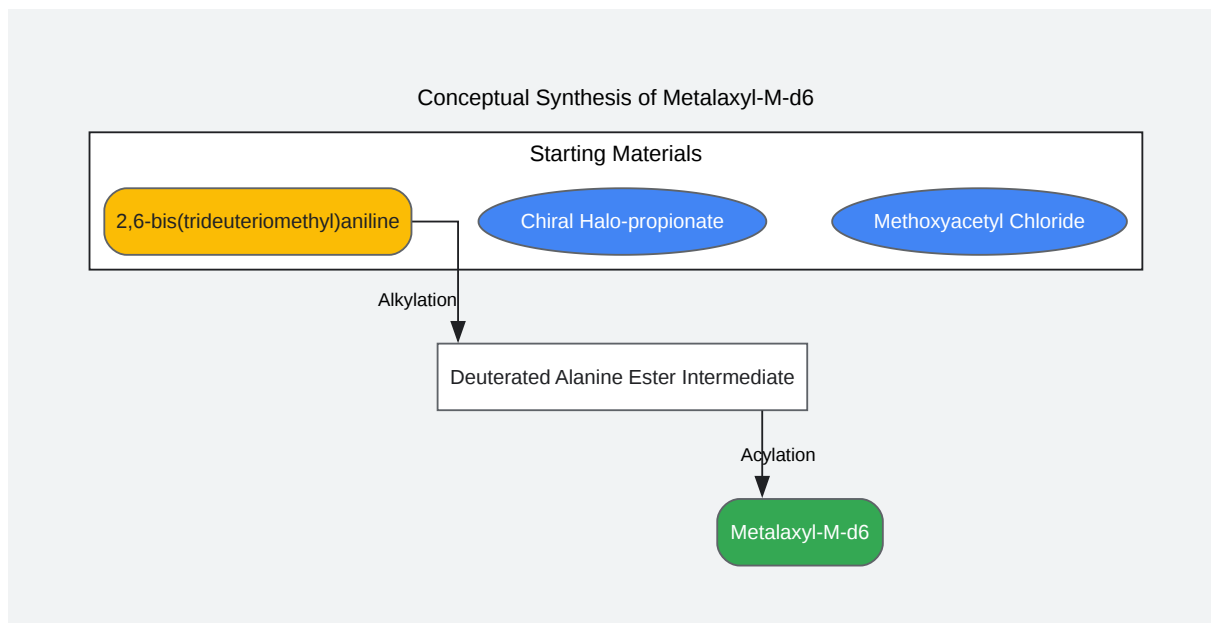
- Calculate the concentration of Metalaxyl-M in the sample by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Experimental Workflow Diagram

The following diagram illustrates the workflow for the analysis of Metalaxyl-M in soil samples.

Workflow for Metalaxyl-M Analysis in Soil





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. fao.org [fao.org]
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